

C.I. Acid Black 94: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **C.I. Acid Black 94**, a trisazo dye. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its potential hazards and the necessary control measures. This document is intended to supplement, not replace, existing laboratory safety protocols and regulatory requirements.

Chemical and Physical Properties

C.I. Acid Black 94 is a blue and black powder that is soluble in water.^[1]

Property	Value
C.I. Name	Acid Black 94
C.I. Number	30336
CAS Number	6358-80-1
Molecular Formula	C ₄₁ H ₂₉ N ₈ Na ₃ O ₁₁ S ₃
Molecular Weight	974.88 g/mol
Appearance	Blu-ray black powder
Solubility	Soluble in water

Hazard Identification and Classification


C.I. Acid Black 94 is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its effects on aquatic life.

GHS Classification:

Classification	Category	Hazard Statement
Hazardous to the aquatic environment, long-term (Chronic)	Chronic 2	H411: Toxic to aquatic life with long lasting effects. [2]

Signal Word: No signal word is indicated in some safety data sheets.[\[2\]](#)

Pictogram:

 alt text

[\[2\]](#)

Toxicological Data

Limited specific toxicological data for **C.I. Acid Black 94** is publicly available. Much of the assessment is based on data from similar azo dyes.

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	>5000 mg/kg	Rat	For the related substance C.I. Acid Black 194[3]
Skin Corrosion/Irritation	Not classified as an irritant	Rabbit	For the related substance C.I. Acid Black 194[3]
Serious Eye Damage/Irritation	Causes eye irritation	Rabbit	For the related substance C.I. Acid Black 194[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **C.I. Acid Black 94** are not available in the provided search results. Such protocols are typically found in primary research literature or detailed regulatory submissions, which are beyond the scope of publicly available safety data sheets. The summarized toxicological data is derived from studies conducted under standardized guidelines (e.g., OECD Test Guidelines), which would typically involve the following methodologies:

- **Acute Oral Toxicity:** A study would likely follow OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method), where the substance is administered to rats at specific dose levels and the animals are observed for mortality and clinical signs for a defined period.
- **Skin Irritation:** A study would likely follow OECD Guideline 404 (Acute Dermal Irritation/Corrosion), where the substance is applied to the shaved skin of rabbits and the site is observed for erythema and edema.
- **Eye Irritation:** A study would likely follow OECD Guideline 405 (Acute Eye Irritation/Corrosion), where the substance is instilled into the eye of a rabbit and the eye is observed for corneal opacity, iritis, and conjunctival redness and chemosis.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, gloves, and eye/face protection.[2][4]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2][4]
- Use non-sparking tools.[2]
- Prevent fire caused by electrostatic discharge steam.[2]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][4]
- Keep away from foodstuff containers or incompatible materials.[2]
- Store locked up.[4]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Engineering Controls:

- Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.[3]
- Ensure an eyewash station and safety shower are available.[5]

Personal Protective Equipment:

Protection Type	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[5]
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.[4][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[4] In case of insufficient ventilation, wear suitable respiratory equipment.[4]

First Aid Measures

In case of exposure, immediate medical attention may be required.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2][3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation develops.[2][3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2] Flush with plenty of cool water for at least 15 minutes, holding eyelids apart for thorough irrigation. Get immediate medical attention.[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Accidental Release Measures

A comprehensive spill response plan should be in place.

Personal Precautions:

- Avoid dust formation.[\[6\]](#)
- Avoid breathing mist, gas, or vapors.[\[6\]](#)
- Use personal protective equipment as recommended.

Environmental Precautions:

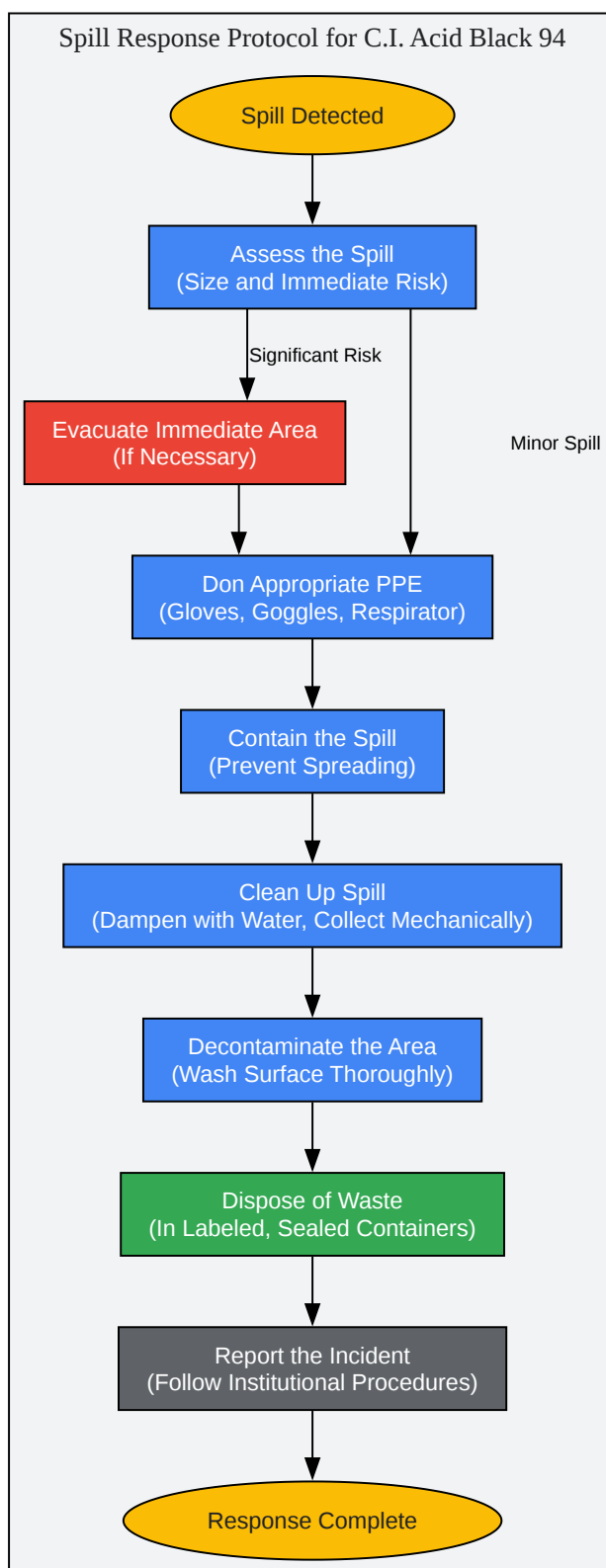
- Prevent further leakage or spillage if safe to do so.[\[4\]](#)
- Avoid release to the environment.[\[2\]](#)

Methods for Cleaning Up:

- Dampen the solid spill material with water and then transfer it to a suitable container.[\[7\]](#)
- Use absorbent paper dampened with water to pick up any remaining material.[\[7\]](#)
- Take up mechanically, placing in appropriate containers for disposal.[\[4\]](#)
- Clean the contaminated surface thoroughly.[\[4\]](#)

Spill Response Workflow

The following diagram illustrates a logical workflow for responding to a **C.I. Acid Black 94** spill.



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Caption: Workflow for **C.I. Acid Black 94** Spill Response.

Stability and Reactivity

Reactivity:

- May form toxic gases with a variety of substances including acids, aldehydes, and strong oxidizing or reducing agents.[7]
- Can be explosive as a dust in the air at certain concentrations.[7]

Chemical Stability:

- Stable under recommended storage conditions.

Conditions to Avoid:

- Heat and sources of ignition.[3]
- Formation of dust.[4]

Incompatible Materials:

- Strong oxidizing and reducing agents may destroy the color.[3]

Hazardous Decomposition Products:

- Carbon monoxide (CO), carbon dioxide (CO₂), oxides of nitrogen, and other potentially toxic fumes.[3]

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